

m-PEG3-aldehyde: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *m*-PEG3-aldehyde

Cat. No.: B1677515

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For Researchers, Scientists, and Drug Development Professionals

Introduction

m-PEG3-aldehyde, with the CAS Number 356066-46-1, is a methoxy-terminated polyethylene glycol (PEG) derivative containing a terminal aldehyde group. This heterobifunctional linker is a valuable tool in bioconjugation and drug development. The hydrophilic PEG spacer enhances the solubility of the molecule in aqueous media, while the reactive aldehyde group allows for the covalent attachment to biomolecules. Specifically, the aldehyde functionality reacts with hydrazide and aminooxy groups to form stable hydrazone and oxime linkages, respectively. This reactivity is commonly exploited for the labeling and crosslinking of molecules, including proteins and peptides, and in the development of Antibody-Drug Conjugates (ADCs) and PROTACs.

This technical guide provides an in-depth overview of the safety, handling, and key applications of **m-PEG3-aldehyde**, with a focus on providing practical information for laboratory professionals.

Physical and Chemical Properties

m-PEG3-aldehyde is a colorless to light yellow liquid. While specific boiling and melting points are not readily available in the provided search results, other key physical and chemical properties are summarized in the table below.

Property	Value	Source
Chemical Name	3-[2-(2-methoxyethoxy)ethoxy]propanal	
CAS Number	356066-46-1	
Molecular Formula	C8H16O4	
Molecular Weight	176.21 g/mol	
Appearance	Colorless to light yellow liquid	
Purity	≥95%	
Solubility	Soluble in DMSO	
Density	0.995 ± 0.06 g/cm ³	

Safety and Handling

The safe handling of **m-PEG3-aldehyde** is crucial due to its potential hazards. The following sections detail the necessary precautions and procedures.

Hazard Identification

m-PEG3-aldehyde is classified as a hazardous substance. The key hazards are summarized in the table below, based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Source:

Personal Protective Equipment (PPE)

When handling **m-PEG3-aldehyde**, it is essential to use appropriate personal protective equipment to minimize exposure.

- **Eye/Face Protection:** Wear safety goggles or a face shield.
- **Skin Protection:** Wear chemical-resistant gloves and protective clothing.
- **Respiratory Protection:** Use only in a well-ventilated area or in a chemical fume hood. If ventilation is inadequate, wear an approved respirator.

First Aid Measures

In the event of exposure to **m-PEG3-aldehyde**, follow these first aid procedures:

Exposure Route	First Aid Measures
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician.
Inhalation	Remove to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
Skin Contact	Immediately wash skin with copious amounts of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, separating the eyelids with fingers. Remove contact lenses, if present and easy to do. Continue rinsing. Promptly call a physician.

Source:

Storage and Stability

Proper storage is essential to maintain the integrity and stability of **m-PEG3-aldehyde**.

- **Storage Temperature:** Store in a tightly closed container at -20°C for long-term storage. For short-term storage (days to weeks), it can be kept at 0-4°C.
- **Inert Atmosphere:** Store under a nitrogen atmosphere.
- **Solutions:** Stock solutions in solvents like DMSO can be stored at -20°C for up to one month or at -80°C for up to six months. Avoid repeated freeze-thaw cycles.

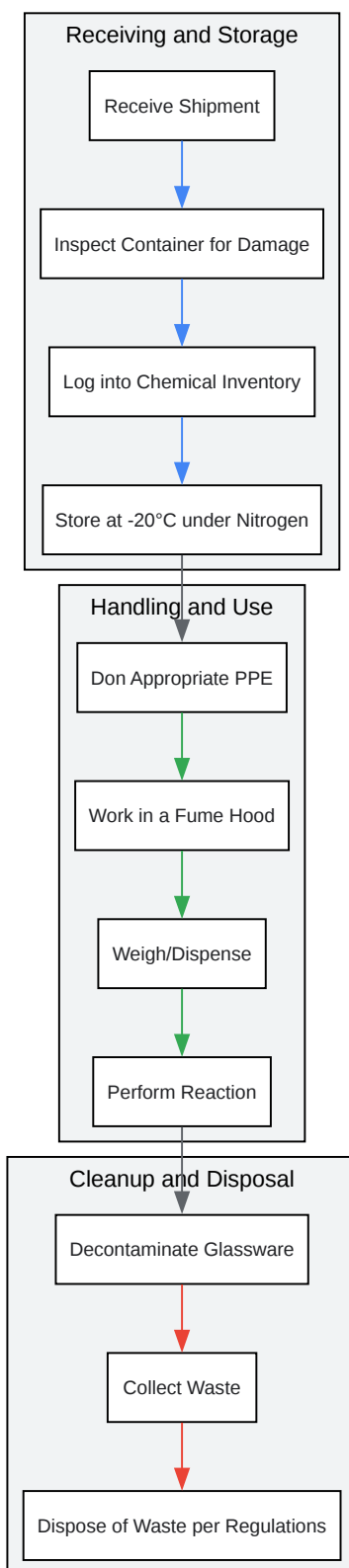
Spill and Disposal Procedures

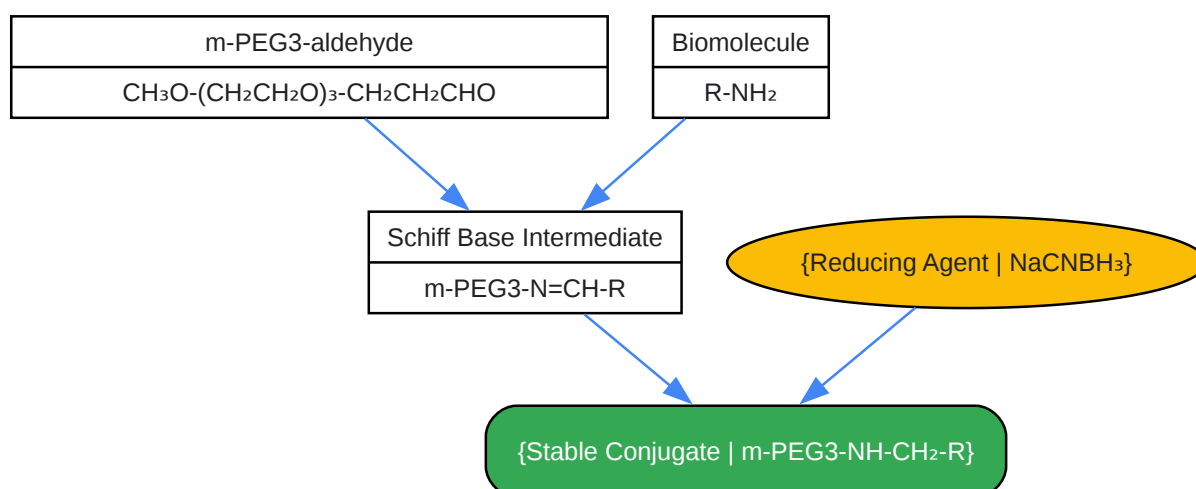
In case of a spill, wear appropriate PPE and absorb the liquid with an inert material, such as sand or diatomite. Place the absorbed material in a tightly closed container for disposal.

Dispose of the waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or water courses.

Safe Handling Workflow

The following diagram illustrates a typical workflow for the safe handling of **m-PEG3-aldehyde** in a laboratory setting.





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